

An In-depth Technical Guide to 1,3-Diisopropyl-5-methylbenzene

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Compound of Interest

Compound Name: 1,3-DI-ISO-PROPYL-5-METHYLBENZENE

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 1,3-diisopropyl-5-methylbenzene, also known by its IUPAC name, 1-methyl-3,5-di(propan-2-yl)benzene. This document details its chemical and physical properties, synthesis protocols, safety information, and potential applications, with a particular focus on its relevance as a chemical intermediate in various fields, including the synthesis of pharmacologically relevant compounds.

Chemical Identity and Physical Properties

1,3-Diisopropyl-5-methylbenzene is an aromatic hydrocarbon with a benzene ring substituted with two isopropyl groups and one methyl group at the 1, 3, and 5 positions, respectively.

Table 1: Chemical Identifiers and Properties

Property	Value	Reference
IUPAC Name	1,3-diisopropyl-5-methylbenzene	
Synonyms	3,5-Diisopropyltoluene, Benzene, 1-methyl-3,5-bis(1-methylethyl)-	[1]
CAS Number	3055-14-9	[1]
Molecular Formula	C ₁₃ H ₂₀	[1]
Molecular Weight	176.30 g/mol	[1]
Physical Form	Solid	
Purity	≥97% to 98%	[1]
Storage	Room temperature or refrigerator	

Note on Physical Properties: While some sources list the compound as a solid, detailed physical properties such as a definitive melting point, boiling point, and density are not consistently available in the public domain. Data for the closely related compound, 1,3-diisopropylbenzene (CAS 99-62-7), which is a colorless liquid at room temperature with a boiling point of 203 °C and a melting point of -63 °C, are often cited but do not apply to 1,3-diisopropyl-5-methylbenzene.[2][3]

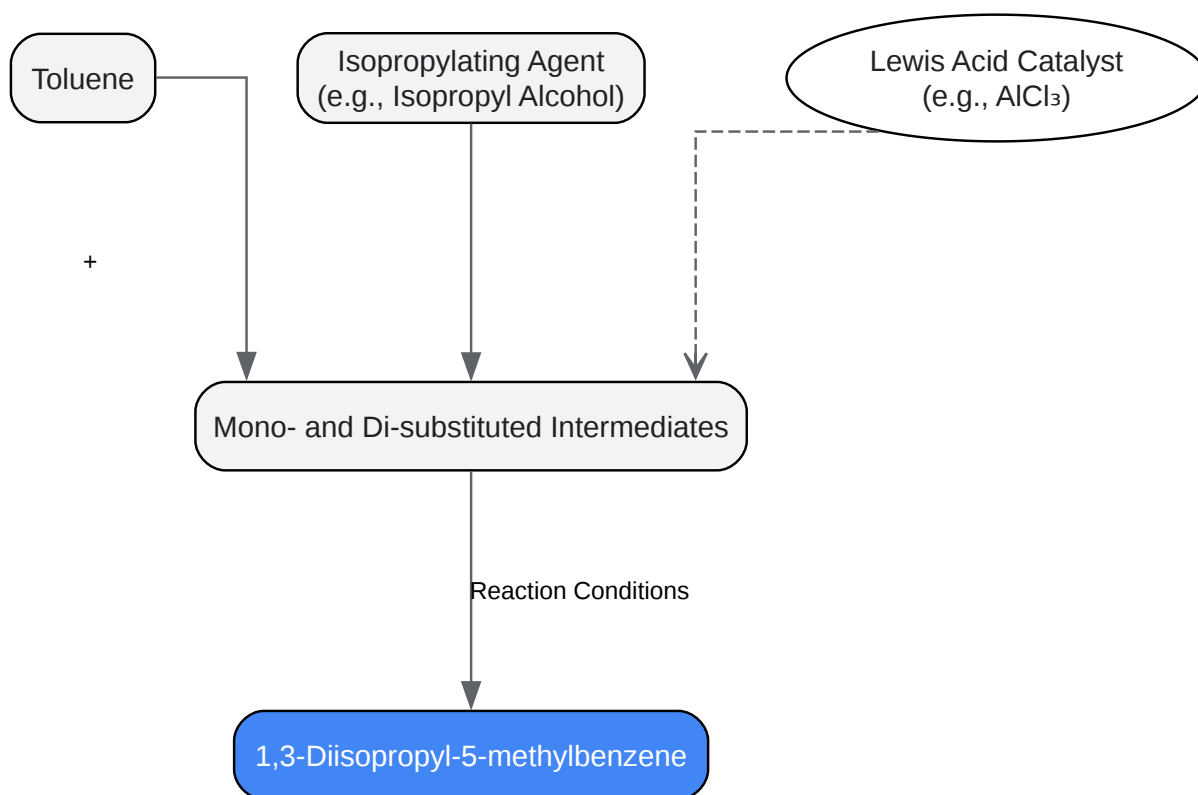
Synthesis of 1,3-Diisopropyl-5-methylbenzene

The primary method for synthesizing 1,3-diisopropyl-5-methylbenzene is through the Friedel-Crafts alkylation of toluene. This electrophilic aromatic substitution reaction involves the introduction of two isopropyl groups onto the toluene ring using an alkylating agent in the presence of a Lewis acid catalyst.

Synthesis Pathway

The synthesis involves the reaction of toluene with an isopropylating agent, such as isopropyl alcohol or propene, catalyzed by a Lewis acid like aluminum chloride (AlCl₃). The methyl group

on the toluene ring directs the incoming isopropyl groups primarily to the ortho and para positions. However, under certain conditions, thermodynamic control can favor the formation of the more stable 1,3,5-isomer.



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Figure 1: Synthesis pathway for 1,3-diisopropyl-5-methylbenzene.

Experimental Protocol: Friedel-Crafts Alkylation of Toluene

The following is a representative, generalized protocol for the synthesis of 1,3-diisopropyl-5-methylbenzene. Molar ratios, reaction times, and temperatures may need to be optimized for best results.

Materials:

- Toluene

- Isopropyl alcohol (or 2-chloropropane)
- Anhydrous aluminum chloride (AlCl_3)
- Anhydrous solvent (e.g., carbon disulfide or nitrobenzene)
- Hydrochloric acid (HCl), dilute
- Sodium bicarbonate solution, saturated
- Anhydrous magnesium sulfate (MgSO_4)
- Ice bath
- Reaction flask with a reflux condenser and a gas trap
- Separatory funnel
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a fume hood, equip a round-bottom flask with a magnetic stirrer, a reflux condenser, and a dropping funnel. Protect the apparatus from atmospheric moisture using a drying tube or an inert gas atmosphere.
- **Initial Mixture:** Charge the flask with anhydrous aluminum chloride and the anhydrous solvent. Cool the mixture in an ice bath.
- **Addition of Reactants:** Slowly add a mixture of toluene and isopropyl alcohol from the dropping funnel to the cooled catalyst suspension with continuous stirring. The reaction is exothermic and the temperature should be carefully controlled.
- **Reaction:** After the addition is complete, allow the reaction mixture to stir at a controlled temperature. The reaction time can vary depending on the scale and specific conditions.
- **Quenching:** After the reaction is complete, cautiously pour the reaction mixture over crushed ice and dilute hydrochloric acid to decompose the aluminum chloride complex.

- **Workup:** Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and finally with water.
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent by rotary evaporation.
- **Purification:** The crude product can be purified by fractional distillation under reduced pressure to isolate 1,3-diisopropyl-5-methylbenzene.

Safety and Handling

1,3-Diisopropyl-5-methylbenzene should be handled with appropriate safety precautions in a well-ventilated area.

Table 2: GHS Hazard Information

Hazard Class	Hazard Statement
Acute toxicity, Oral	H302: Harmful if swallowed
Skin corrosion/irritation	H315: Causes skin irritation
Serious eye damage/eye irritation	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure	H335: May cause respiratory irritation

Data corresponds to GHS classifications for similar aromatic hydrocarbons and should be used as a guideline. Always refer to the specific Safety Data Sheet (SDS) for complete and accurate information.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.

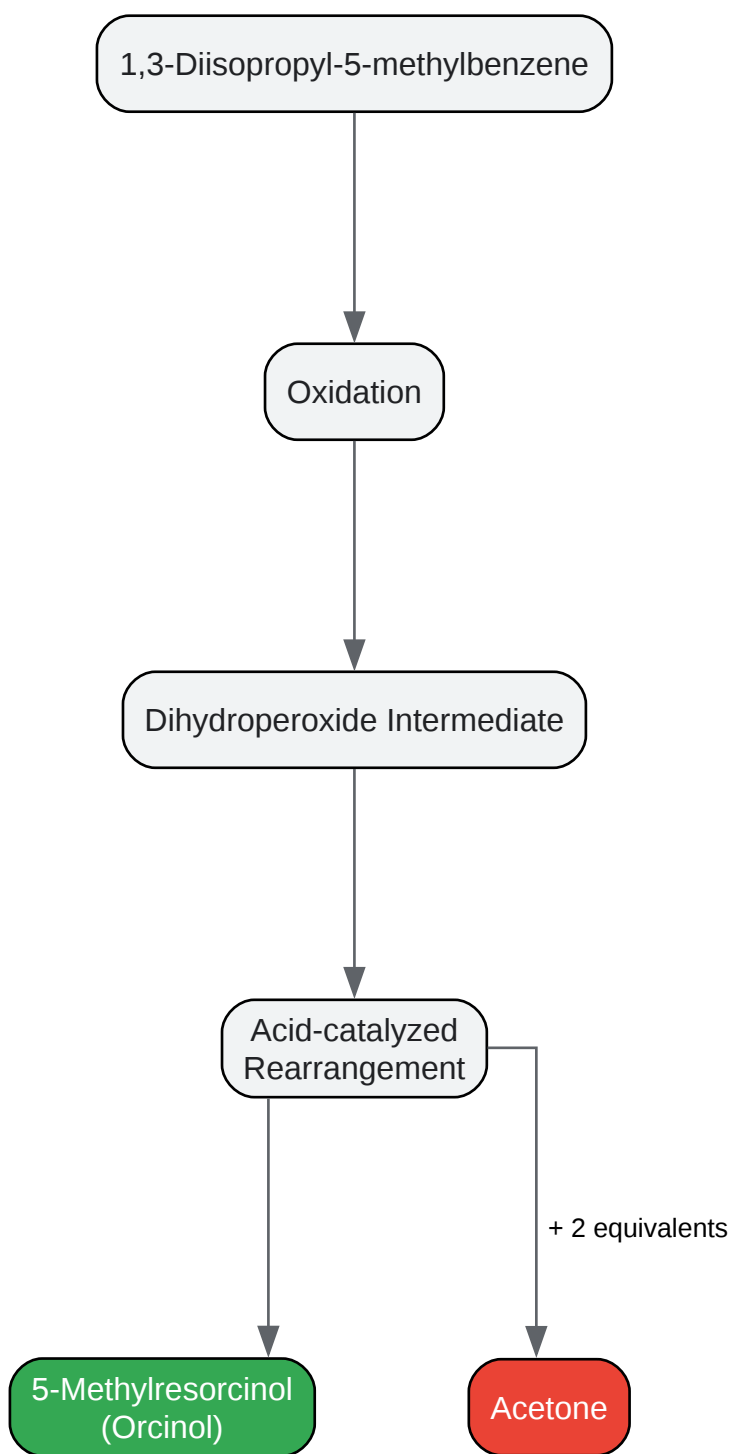
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Applications and Relevance in Drug Development

While direct applications of 1,3-diisopropyl-5-methylbenzene in drug development are not widely documented, its chemical structure makes it a valuable intermediate for the synthesis of other compounds with potential biological activity. The bulky isopropyl groups can impart specific steric and electronic properties to a molecule, which can be advantageous in designing ligands for biological targets.

Potential as a Precursor to 5-Methylresorcinol (Orcinol)

A significant potential application of 1,3-diisopropyl-5-methylbenzene in a pharmaceutical context is its role as a precursor to 5-methylresorcinol (also known as orcinol). This transformation can be achieved through a process analogous to the Hock rearrangement of 1,3-diisopropylbenzene, which is the principal industrial route to resorcinol. This process would involve the oxidation of the isopropyl groups to form hydroperoxides, followed by an acid-catalyzed rearrangement.



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Figure 2: Potential pathway to 5-methylresorcinol.

Pharmacological Relevance of 5-Methylresorcinol

5-Methylresorcinol (Orcinol) is a naturally occurring compound found in many species of lichens and has demonstrated a range of biological activities.[4] It is used as a raw material in the production of pharmaceuticals and is being investigated for various therapeutic applications.[5]

Table 3: Reported Biological Activities and Applications of 5-Methylresorcinol

Area of Application	Reported Activity/Use	Reference
Pharmaceuticals	Raw material for drug synthesis; anti-inflammatory effects for topical treatments.	[5][6]
Cosmetics	Antioxidant properties, skin lightening by inhibiting melanin production.	[6]
Enzyme Inhibition	Inhibition of human carbonic anhydrase (hCA-I) and tyrosinase.	[5][7]
Anticancer Research	Found in lichen extracts showing apoptotic and anti-angiogenesis effects in cancer cell lines.	[8]
Antimicrobial	Antimicrobial properties investigated for use as a natural preservative.	[6]

The utility of 5-methylresorcinol as a versatile scaffold in medicinal chemistry underscores the indirect importance of its potential precursor, 1,3-diisopropyl-5-methylbenzene, to the field of drug development.

Conclusion

1,3-Diisopropyl-5-methylbenzene is a polysubstituted aromatic hydrocarbon synthesized via the Friedel-Crafts alkylation of toluene. While it may not have direct applications as a therapeutic agent, its significance lies in its potential as a chemical intermediate. Its conversion to 5-

methylresorcinol (orcinol), a compound with established and emerging pharmacological and cosmetic applications, provides a clear rationale for its importance to researchers in drug development and medicinal chemistry. Further investigation into the synthesis and derivatization of 1,3-diisopropyl-5-methylbenzene could unveil new pathways to novel bioactive molecules.

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